

An In-depth Technical Guide to 6-Iodonicotinic Acid: Discovery and History

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Compound of Interest

Compound Name: **6-Iodonicotinic acid**

Cat. No.: **B176809**

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A Comprehensive Overview for Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed exploration of **6-Iodonicotinic acid**, a halogenated derivative of nicotinic acid (Vitamin B3). The document covers its initial discovery and synthesis, physicochemical properties, and key experimental protocols. While the specific biological activities of **6-Iodonicotinic acid** remain largely unexplored in publicly available literature, this guide also touches upon the broader context of nicotinic acid metabolism as a potential framework for future research.

Discovery and Historical Context

The first documented synthesis of **6-Iodonicotinic acid** appears in a 1950 publication in the Journal of the American Chemical Society. While the full historical context of this discovery is not detailed in readily available sources, its emergence is rooted in the broader exploration of nicotinic acid derivatives. Nicotinic acid itself was first isolated in 1867 through the oxidation of nicotine. Its biological significance as a vitamin (niacin) and its role in treating pellagra were established in the early 20th century. This spurred extensive research into the synthesis and properties of various nicotinic acid analogs, including halogenated derivatives like **6-Iodonicotinic acid**, with the aim of investigating their potential as therapeutic agents or as intermediates in the synthesis of more complex molecules.

Physicochemical Properties

Quantitative data for **6-Iodonicotinic acid** is summarized in the table below. It is important to note that while some experimental data is available, other properties are predicted and should be confirmed through empirical testing.

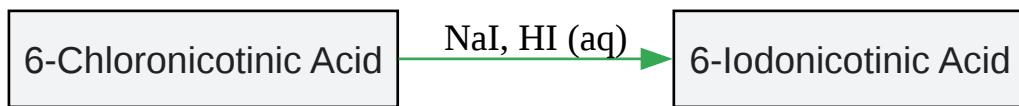
Property	Value	Source
Molecular Formula	C ₆ H ₄ INO ₂	N/A
Molecular Weight	249.01 g/mol	[1]
Melting Point	189-190 °C	[1]
Boiling Point (Predicted)	355.2 ± 27.0 °C	[1]
Density (Predicted)	2.123 ± 0.06 g/cm ³	[1]
pKa	Not available	N/A
Solubility	Not available	N/A

Experimental Protocols

Synthesis of 6-Iodonicotinic Acid via Halogen Exchange

A common method for the synthesis of **6-Iodonicotinic acid** involves a halogen exchange reaction starting from the more readily available 6-Chloronicotinic acid.

Reaction:



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Synthesis of 6-Iodonicotinic Acid.

Materials:

- 6-Chloronicotinic acid

- Sodium iodide (NaI)
- Hydriodic acid (HI, 57 wt% in water)

Procedure:

- To a reaction vessel cooled to -78 °C, add sodium iodide (1.0 eq).
- Slowly add hydriodic acid (5.1 eq).
- Allow the mixture to warm slightly with stirring for 5 minutes.
- Add 6-chloronicotinic acid (1.0 eq).
- The resulting mixture is allowed to warm to room temperature with continuous stirring.
- Heat the reaction mixture to 120-125 °C. The progress of the reaction can be monitored by techniques such as Thin Layer Chromatography (TLC) or High-Performance Liquid Chromatography (HPLC).
- Upon completion, the reaction mixture is cooled, and the product is isolated and purified, typically through recrystallization.

Biological Activity and Signaling Pathways

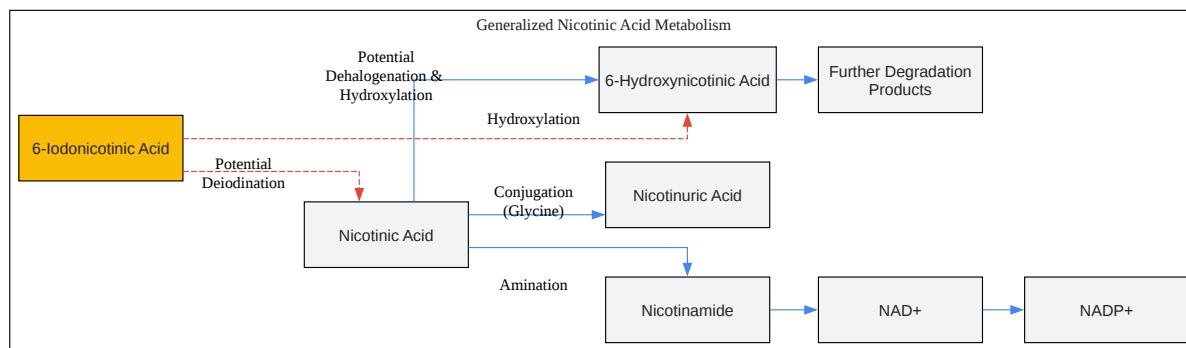
Currently, there is a significant lack of specific information in the scientific literature regarding the biological activity and associated signaling pathways of **6-Iodonicotinic acid**. However, as a derivative of nicotinic acid, its metabolic fate may follow or influence the known pathways of nicotinic acid metabolism.

Nicotinic acid is primarily metabolized in the body through two main pathways:

- The Amination Pathway: Conversion to nicotinamide, which is then incorporated into the coenzymes NAD⁺ and NADP⁺.
- The Conjugation Pathway: Conjugation with glycine to form nicotinuric acid, which is then excreted.

The degradation of nicotinic acid can also proceed via hydroxylation to 6-hydroxynicotinic acid, a key intermediate in several microbial degradation pathways. It is plausible that the iodine atom at the 6-position of **6-Iodonicotinic acid** could influence its interaction with the enzymes involved in these pathways, potentially acting as an inhibitor or a substrate for dehalogenation.

Given the absence of specific data for **6-Iodonicotinic acid**, the following diagram illustrates a generalized overview of nicotinic acid metabolism. The potential point of entry or influence of **6-Iodonicotinic acid** is speculative and requires experimental validation.



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Generalized Nicotinic Acid Metabolic Pathways.

Disclaimer: The potential metabolic pathways for **6-Iodonicotinic acid** depicted with dashed red arrows are hypothetical and are included for illustrative purposes to guide future research. There is currently no direct experimental evidence to support these specific transformations.

Future Research Directions

The lack of comprehensive data on **6-Iodonicotinic acid** presents numerous opportunities for further investigation. Key areas for future research include:

- Determination of Physicochemical Properties: Experimental determination of pKa, solubility in various solvents, and other physicochemical parameters is essential for its application in drug development and chemical synthesis.
- Comprehensive Spectral Analysis: Detailed characterization using modern spectroscopic techniques (¹H NMR, ¹³C NMR, IR, and Mass Spectrometry) is required to establish a complete and verified spectral profile.
- Investigation of Biological Activity: Screening of **6-Iodonicotinic acid** for various biological activities is a critical next step. This could include its effects on nicotinic acid receptors, its potential as an enzyme inhibitor, or its antimicrobial properties.
- Metabolic Studies: Elucidating the metabolic fate of **6-Iodonicotinic acid** in biological systems will provide valuable insights into its potential toxicity and pharmacological profile.

Conclusion

6-Iodonicotinic acid remains a relatively understudied derivative of the well-known nicotinic acid. While its initial synthesis dates back to the mid-20th century, a thorough characterization of its properties and biological functions is still lacking. This guide consolidates the available information and highlights the significant knowledge gaps, providing a foundation for future research endeavors in the fields of medicinal chemistry, pharmacology, and drug development. The exploration of this and other halogenated nicotinic acid derivatives could lead to the discovery of novel therapeutic agents or valuable research tools.

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References

- 1. researchgate.net [researchgate.net]

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